

discovery and history of 5-Oxo-heptanoic acid research

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Compound of Interest

Compound Name: 5-Oxo-heptanoic acid

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5-Oxo-heptanoic Acid: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Abstract

5-Oxo-heptanoic acid, a delta-keto acid, is a versatile intermediate in organic synthesis with potential applications in various fields, including pharmaceutical development. This technical guide provides a comprehensive overview of the discovery, history, and research pertaining to **5-Oxo-heptanoic acid**. It details its physicochemical properties, outlines established and potential synthetic methodologies with experimental protocols, and explores its known and putative biological roles. While direct research on **5-Oxo-heptanoic acid** is somewhat limited, this guide draws parallels with closely related keto acids to infer potential metabolic pathways and therapeutic applications. This document aims to be a foundational resource for researchers interested in the further study and application of this intriguing molecule.

Introduction

5-Oxo-heptanoic acid, also known as 5-keto-heptanoic acid, is an organic compound featuring both a carboxylic acid and a ketone functional group.^[1] Its structure as a delta-keto acid imparts specific chemical properties that make it a valuable building block in the synthesis of more complex molecules, particularly cyclic compounds.^[1] While not as extensively studied

as other keto acids, understanding its synthesis and potential biological significance is crucial for unlocking its full potential in research and drug development.

Physicochemical Properties

A clear understanding of the physical and chemical characteristics of **5-Oxo-heptanoic acid** is fundamental for its application in research and synthesis.

Property	Value	Reference
Molecular Formula	C ₇ H ₁₂ O ₃	[2]
Molecular Weight	144.17 g/mol	[2]
CAS Number	3637-13-6	[2]
Appearance	Not widely reported, likely a solid or oil	
Solubility	Expected to be soluble in polar organic solvents	
IUPAC Name	5-Oxoheptanoic acid	

Discovery and History of Research

The precise historical details of the discovery and first synthesis of **5-Oxo-heptanoic acid** are not well-documented in readily available scientific literature. Research on keto acids, in general, dates back to the 19th century, with early studies focusing on their roles in metabolism.^[3] The synthesis of various keto acids has been achieved through numerous methods over the past century, with significant advancements in recent decades providing more efficient and greener alternatives.^[3] While a seminal "discovery paper" for **5-Oxo-heptanoic acid** is not apparent, its existence and basic properties are cataloged in chemical databases, suggesting its synthesis and characterization have been performed, likely as part of broader synthetic chemistry efforts.

Synthesis of 5-Oxo-heptanoic Acid

Several synthetic routes can be envisaged for the preparation of **5-Oxo-heptanoic acid**, drawing from established methods for the synthesis of keto acids.

Oxidation of 5-Hydroxy-heptanoic Acid

A common and direct method for the synthesis of keto acids is the oxidation of the corresponding secondary alcohol.

Experimental Protocol:

- Materials: 5-Hydroxy-heptanoic acid, Pyridinium chlorochromate (PCC) or other suitable oxidizing agent (e.g., Dess-Martin periodinane), Dichloromethane (CH_2Cl_2), Anhydrous magnesium sulfate (MgSO_4), Silica gel for column chromatography.
- Procedure:
 - Dissolve 5-Hydroxy-heptanoic acid in anhydrous dichloromethane in a round-bottom flask under an inert atmosphere (e.g., nitrogen or argon).
 - Add PCC (1.5 equivalents) to the solution in portions while stirring at room temperature.
 - Monitor the reaction progress by thin-layer chromatography (TLC).
 - Upon completion, dilute the reaction mixture with diethyl ether and filter through a pad of silica gel to remove the chromium salts.
 - Wash the silica gel pad with additional diethyl ether.
 - Combine the organic filtrates and evaporate the solvent under reduced pressure.
 - Purify the crude product by column chromatography on silica gel using a suitable eluent system (e.g., a gradient of ethyl acetate in hexanes) to yield pure **5-Oxo-heptanoic acid**.

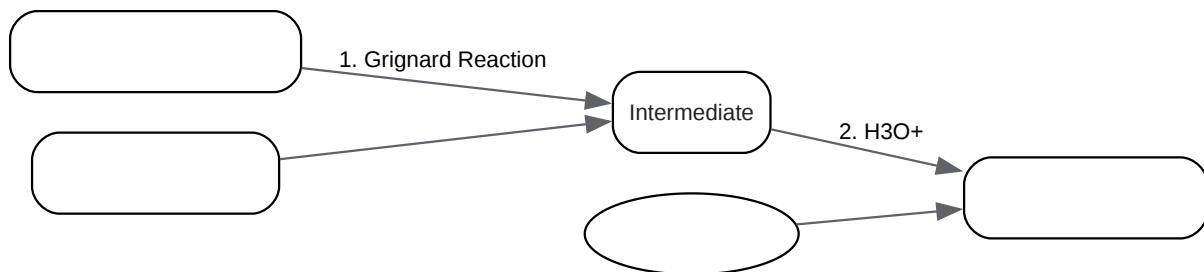
Ozonolysis of a Cycloalkene Precursor

Ozonolysis of a suitable cyclic alkene, followed by an oxidative workup, can yield dicarboxylic acids or, with appropriate starting materials, a keto acid.

Grignard Reaction with a Lactone

The reaction of an organometallic reagent, such as a Grignard reagent, with a lactone can be a viable route to keto acids.

Experimental Workflow:



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Caption: Grignard reaction approach to **5-Oxo-heptanoic acid**.

Other Potential Synthetic Routes

Several other modern synthetic methodologies could be adapted for the synthesis of **5-Oxo-heptanoic acid**, including various carbon-carbon bond-forming reactions and functional group transformations.^[3]

Biological Role and Metabolism

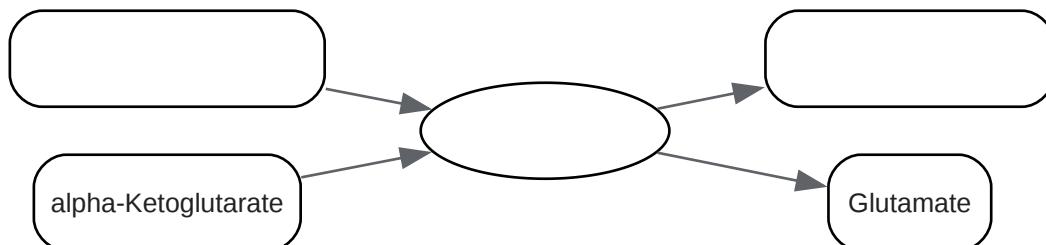
The specific biological functions and metabolic pathways of **5-Oxo-heptanoic acid** are not extensively characterized. However, based on the known roles of other keto acids, several putative functions can be inferred.

Potential Involvement in Fatty Acid and Amino Acid Metabolism

Keto acids are key intermediates in the catabolism and biosynthesis of amino acids and fatty acids.^[1] It is plausible that **5-Oxo-heptanoic acid** could be a metabolite in certain biological systems, potentially arising from the breakdown of odd-chain fatty acids or specific amino

acids. The citric acid cycle is a central metabolic hub where intermediates can be converted into amino acids via transamination reactions involving keto acids.[4]

Putative Metabolic Relationship:



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Caption: Hypothetical transamination of 5-amino-heptanoic acid.

Potential as a Precursor for Bioactive Molecules

The dual functionality of **5-Oxo-heptanoic acid** makes it a potential precursor for the biosynthesis of various natural products, although specific examples are yet to be identified.

Potential Therapeutic Applications and Drug Development

While there are no approved drugs based on **5-Oxo-heptanoic acid**, its structural motifs are present in various biologically active compounds. Its derivatives could be explored for a range of therapeutic applications. The study of keto acid metabolism has been important in the context of certain diseases, such as chronic renal failure, where keto acid supplementation has been investigated.[5]

Analytical Methods

The accurate quantification of **5-Oxo-heptanoic acid** in various matrices is essential for its study.

Chromatographic Methods

- Gas Chromatography-Mass Spectrometry (GC-MS): A powerful technique for the analysis of volatile compounds. Derivatization of the carboxylic acid group (e.g., to a methyl or trimethylsilyl ester) is typically required to improve volatility and chromatographic performance.
- Liquid Chromatography-Mass Spectrometry (LC-MS): A versatile method that can often analyze carboxylic acids directly without derivatization. Reversed-phase chromatography is a common approach.

Experimental Protocol: Quantification by LC-MS/MS (Illustrative)

- Sample Preparation:
 - To 100 µL of plasma, add an internal standard (e.g., ¹³C-labeled **5-Oxo-heptanoic acid**).
 - Precipitate proteins with 300 µL of cold acetonitrile.
 - Vortex and centrifuge to pellet the proteins.
 - Transfer the supernatant to a new tube and evaporate to dryness under a stream of nitrogen.
 - Reconstitute the residue in 100 µL of the initial mobile phase.
- LC-MS/MS Conditions:
 - Column: A C18 reversed-phase column (e.g., 2.1 x 50 mm, 1.8 µm).
 - Mobile Phase A: 0.1% formic acid in water.
 - Mobile Phase B: 0.1% formic acid in acetonitrile.
 - Gradient: A suitable gradient from low to high organic content.
 - Ionization: Electrospray ionization (ESI) in negative mode.
 - Detection: Multiple Reaction Monitoring (MRM) of specific precursor-product ion transitions for **5-Oxo-heptanoic acid** and its internal standard.

Conclusion and Future Directions

5-Oxo-heptanoic acid is a molecule with untapped potential. While its history is not as well-defined as that of other key metabolites, its chemical versatility makes it a compound of interest for synthetic chemists. Future research should focus on elucidating its potential biological roles, including its involvement in metabolic pathways and its potential as a precursor for novel therapeutic agents. The development and validation of robust analytical methods will be crucial for advancing our understanding of this intriguing delta-keto acid. The exploration of its derivatives could open new avenues in drug discovery and materials science.

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